

An In-depth Technical Guide to the Safe Handling of D-Mannitol-d1

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Compound of Interest

Compound Name: *D-Mannitol-d1*

Cat. No.: *B1484767*

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This guide provides comprehensive safety and handling information for **D-Mannitol-d1**, a deuterated form of D-Mannitol. The content is intended for researchers, scientists, and drug development professionals. While the toxicological and physical properties of **D-Mannitol-d1** are not expected to differ significantly from D-Mannitol, this guide is based on the available data for D-Mannitol.

Section 1: Chemical and Physical Properties

D-Mannitol-d1 is an isotopically labeled sugar alcohol. The following table summarizes its key chemical and physical properties.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₃ DO ₆	[1]
Molecular Weight	~183.17 g/mol	[2]
Appearance	White crystalline powder or free-flowing granules	[2]
Odor	Odorless	[2][3]
Taste	Sweet	[2]
Melting Point	165 - 170 °C (329 - 338 °F)	[3]
Boiling Point	295 °C (563 °F) at 3.5 mmHg	[2][4]
Water Solubility	≥ 100 mg/mL at 20°C (68°F)	[4]
Specific Gravity	1.489 at 20°C (68°F)	[4]
Flash Point	> 149 °C (> 300 °F)	[2][4]
Autoignition Temperature	Not available	
Stability	Stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.	[1]

Section 2: Toxicological Data

D-Mannitol is considered to have low acute toxicity. The following table summarizes the available toxicological data.

Metric	Value	Species	Citations
Oral LD50	13,500 mg/kg	Rat	[5]
Oral LD50	22 g/kg	Mouse	[5]
Intravenous LD50	7,470 mg/kg	Rat	[5]
Intraperitoneal LD50	14 g/kg	Mouse	[5]

Human Health Effects:

- Inhalation: May cause respiratory tract irritation. Coughing may result from inhalation.[4]
- Skin Contact: May cause skin irritation and discoloration of sensitive skin.[4][6] Generally, the product does not irritate the skin.[5]
- Eye Contact: May cause eye irritation, redness, and pain.[4][6]
- Ingestion: May cause gastric irritation, nausea, and diarrhea.[4][6] Ingestion of large amounts may lead to more severe symptoms such as nausea, vomiting, headache, chills, chest pain, and pulmonary edema.[4]

Section 3: Hazard Identification and Classification

D-Mannitol is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1][7] However, it is important to be aware of potential hazards.

- Reactivity: Flammable and/or toxic gases are generated by the combination with alkali metals, nitrides, strong reducing agents, and strong oxidizing agents.[4]
- Fire Hazards: When heated to decomposition, it emits acrid smoke and toxic fumes of carbon monoxide and carbon dioxide.[4] The product in its delivered form is not dust explosion capable; however, the enrichment of fine dust can lead to the danger of a dust explosion.[1]
- Health Hazards: While not classified as hazardous, exposure may cause irritation to the skin, eyes, and respiratory tract.[4]

Section 4: Experimental Protocols

General Handling and Storage

- Ventilation: Use in a well-ventilated area. Local exhaust ventilation is recommended to control dust.[1][8]

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including impervious gloves and safety glasses.[8][9] In dusty conditions, a dust respirator is recommended.[8]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices.[9] Wash hands thoroughly after handling and before eating, drinking, or smoking.[1] Remove and wash contaminated clothing before reuse.[9]
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[8] [9] Keep away from incompatible materials such as strong oxidizing agents.[5]

Spill and Disposal Procedures

- Spill Cleanup:
 - Clear the area of personnel and move upwind.[8]
 - Avoid generating dust. Use dry clean-up procedures.[8]
 - Sweep up or vacuum up spillage and collect it in a suitable container for disposal.[9]
 - Prevent spillage from entering drains, sewers, or water courses.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Section 5: Visualizations

Experimental Workflow for Safe Handling

Caption: General workflow for safely handling **D-Mannitol-d1** in a laboratory setting.

Logical Relationship for PPE Selection

Caption: Decision diagram for selecting appropriate Personal Protective Equipment (PPE).

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